

Storage and handling recommendations for 3-Formyl-4-nitrobenzonitrile

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Compound of Interest

Compound Name: 3-Formyl-4-nitrobenzonitrile

Cat. No.: B116582

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Technical Support Center: 3-Formyl-4-nitrobenzonitrile

Welcome to the technical support guide for **3-Formyl-4-nitrobenzonitrile** (CAS 90178-82-8). This document is designed for researchers, medicinal chemists, and process development scientists. It provides in-depth, field-tested guidance on the storage, handling, and utilization of this versatile synthetic intermediate. Our goal is to preemptively address common challenges and provide robust troubleshooting strategies to ensure the success and safety of your experiments.

Section 1: Compound Identification and Physicochemical Properties

FAQ: What are the fundamental properties of 3-Formyl-4-nitrobenzonitrile?

3-Formyl-4-nitrobenzonitrile is a tri-substituted benzene derivative featuring a nitrile, a nitro group, and a formyl (aldehyde) group.^[1] This unique combination of electron-withdrawing groups and a reactive aldehyde makes it a valuable building block in the synthesis of various pharmaceutical compounds.^[1] Its key identifiers and properties are summarized below.

Table 1: Physicochemical Properties of **3-Formyl-4-nitrobenzonitrile**

Property	Value	Source(s)
CAS Number	90178-82-8	[2][3][4]
Molecular Formula	C ₈ H ₄ N ₂ O ₃	[2][3][5]
Molecular Weight	176.13 g/mol	[2][3][5]
Synonyms	5-Cyano-2-nitrobenzaldehyde	[3][5]

| Purity | Typically ≥95% - ≥97% |[2][6] |

Section 2: Safety First - Handling and Personal Protective Equipment (PPE)

As a Senior Application Scientist, I cannot overstate the importance of rigorous safety protocols. The reactivity that makes this compound useful also necessitates cautious handling.

FAQ: What are the primary hazards associated with 3-Formyl-4-nitrobenzonitrile and what PPE is mandatory?

This compound is classified as acutely toxic and an irritant. The primary routes of exposure are inhalation, skin contact, and ingestion.[7][8]

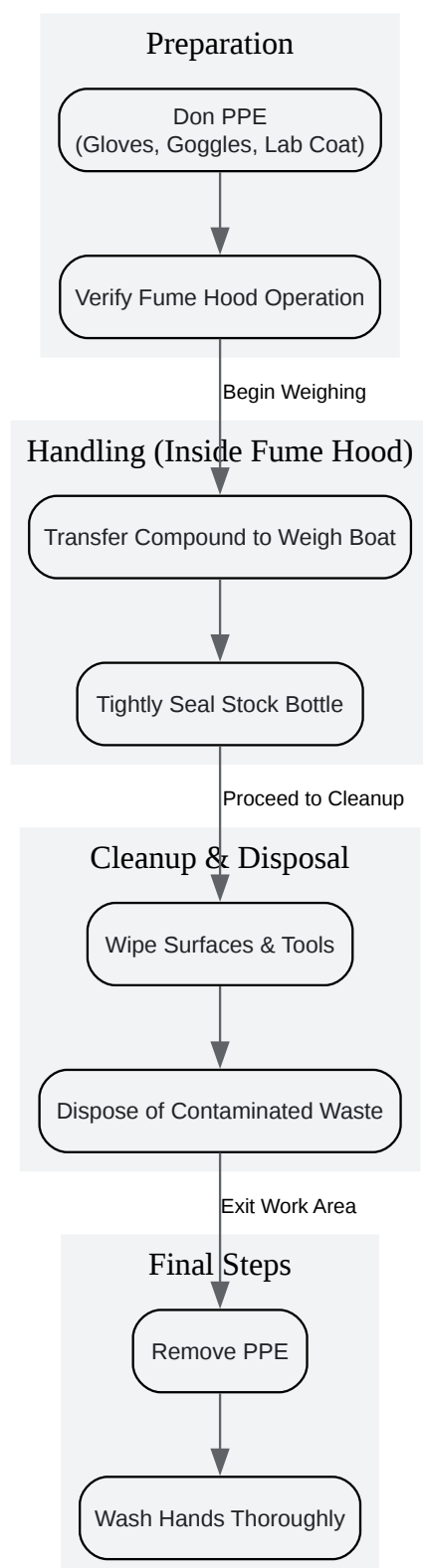
- Hazard Statements: H300 (Fatal if swallowed), H311+H331 (Toxic in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation).[7][8][9]
- Mandatory PPE: Due to its toxicity profile, all handling must be performed within a certified chemical fume hood.[7][10] The following PPE is non-negotiable:
 - Gloves: Nitrile or neoprene gloves. Always inspect gloves before use and use proper removal techniques to avoid skin contact.[9][11]
 - Eye Protection: Chemical safety goggles and a face shield.[11]
 - Lab Coat: A full-sleeved lab coat. Consider a chemically resistant apron for larger quantities.

- Respiratory Protection: For situations with a high risk of dust generation or inadequate ventilation, a NIOSH-approved particle respirator is required.[\[11\]](#)[\[12\]](#)

Protocol 1: Safe Weighing and Handling Workflow

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood sash is at the appropriate height.
- Staging: Place a weigh boat, spatula, and a sealable container for the compound on the balance inside the fume hood. Tare the balance.
- Dispensing: Carefully transfer the required amount of the solid compound from the stock bottle to the weigh boat. Avoid generating dust by using slow, deliberate movements.[\[7\]](#)[\[11\]](#)
- Closure: Immediately and tightly close the main stock bottle.[\[7\]](#)[\[12\]](#)
- Cleanup: Wipe the spatula and any affected surfaces within the hood with a solvent-dampened cloth (e.g., ethanol or isopropanol). Dispose of the cloth and any contaminated items (like gloves) in a designated hazardous waste container.[\[7\]](#)
- Post-Handling: Wash hands and forearms thoroughly with soap and water after completing the task, even after removing gloves.[\[7\]](#)[\[12\]](#)

Graphviz Diagram 1: Safe Handling Workflow



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Caption: Workflow for safe handling of **3-Formyl-4-nitrobenzonitrile**.

Section 3: Storage and Stability

The long-term viability of your starting material is paramount. Improper storage is a frequent, yet preventable, cause of experimental failure.

FAQ: What are the ideal storage conditions for 3-Formyl-4-nitrobenzonitrile?

To maintain its purity and reactivity, this compound must be protected from atmospheric components and elevated temperatures.

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale	Source(s)
Temperature	2-8°C (Refrigerated)	Minimizes degradation and potential side reactions over time.	[8][10]
Atmosphere	Inert Gas (Nitrogen or Argon)	The aldehyde group is susceptible to oxidation by atmospheric oxygen, forming the corresponding carboxylic acid. An inert atmosphere prevents this.	[2][10]
Container	Tightly Closed	Prevents ingress of moisture and oxygen.	[7][10][12]

| Light | Protect from Light (Amber Vial) | While not explicitly stated in all SDS, aromatic nitro compounds can be light-sensitive. It is good practice to store in an amber vial as a precaution. |
General Lab Practice |

FAQ: My compound has turned slightly yellow/brown. Is it still usable?

A color change often indicates degradation. The most likely impurity is 5-cyano-2-nitrobenzoic acid, formed from the oxidation of the aldehyde group. While a slight color change might not significantly impact some reactions, it can be problematic for sensitive downstream applications.

- Recommendation: Before use, run a quick purity check via Thin Layer Chromatography (TLC) or obtain an NMR spectrum. Compare it to the spectrum of a fresh lot or the supplier's data. If a significant new impurity is detected, purification by recrystallization or column chromatography may be necessary.

Section 4: Experimental Workflow - Best Practices

FAQ: What solvents are recommended for dissolving 3-Formyl-4-nitrobenzonitrile?

Given its polar functional groups (nitrile, nitro, formyl), the compound is expected to be soluble in polar aprotic solvents.

- Recommended Solvents: Tetrahydrofuran (THF), Dichloromethane (DCM), Acetonitrile (MeCN), Dimethylformamide (DMF), and Ethyl Acetate (EtOAc).
- Poor Solvents: It will likely have poor solubility in non-polar solvents like hexanes and in water.
- Pro-Tip: When preparing for a reaction, always perform a small-scale solubility test first. This prevents committing a large amount of material to a system where it may not fully dissolve, leading to poor reaction kinetics.

Protocol 2: General Procedure for Dissolution and Reaction Setup

- Vessel Preparation: Ensure your reaction flask is oven-dried or flame-dried and cooled under an inert atmosphere (Nitrogen or Argon) to remove residual moisture.

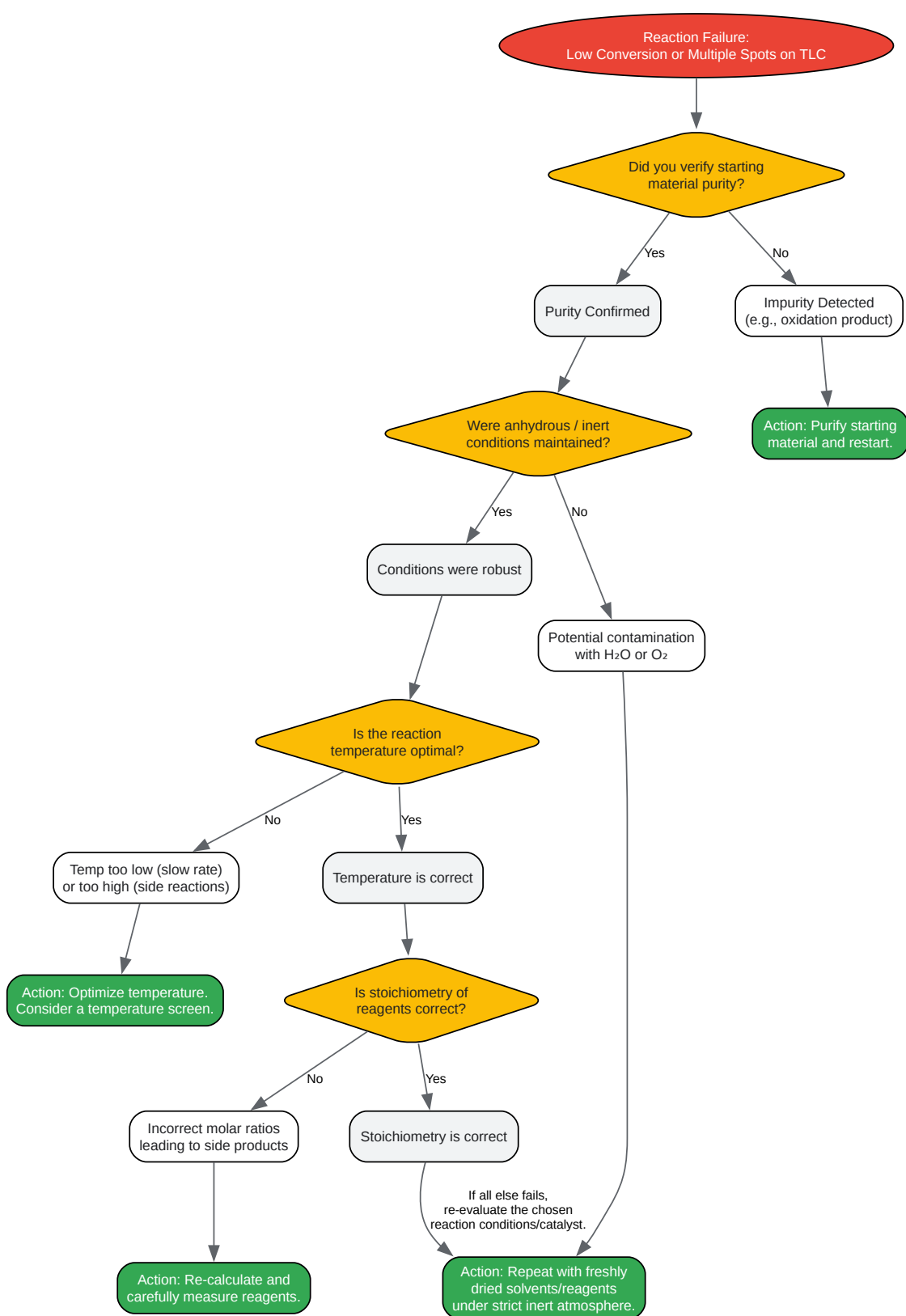
- Inerting: Add a magnetic stir bar, seal the flask with a septum, and purge with inert gas for several minutes.
- Addition of Solid: Briefly remove the septum and add the pre-weighed **3-Formyl-4-nitrobenzonitrile** to the flask against a positive pressure of inert gas.
- Solvent Addition: Add your chosen anhydrous solvent via syringe through the septum.
- Dissolution: Stir the mixture at room temperature until all the solid has completely dissolved before adding other reagents or adjusting the temperature.

Section 5: Troubleshooting Common Experimental Issues

FAQ: My reaction is not proceeding to completion, or I'm observing a complex mixture of products. What should I check?

This is a common challenge. The multifunctionality of the molecule means several things could be happening. Use the following decision tree to diagnose the issue.

Graphviz Diagram 2: Troubleshooting Experimental Failures



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